

# sec-Butyl Crotonate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *sec-Butyl Crotonate*

Cat. No.: *B082481*

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## Introduction

**sec-Butyl crotonate**, a clear, colorless liquid with a fruity odor, is an organic ester with significant applications in the fragrance, flavor, and chemical synthesis industries. This technical guide provides an in-depth overview of its chemical and physical properties, a detailed experimental protocol for its synthesis, and essential safety and handling information. The primary CAS number for **sec-Butyl crotonate** is 10371-45-6.<sup>[1][2]</sup> Another CAS number, 44917-51-3, is also associated with this compound.<sup>[3][4]</sup>

## Chemical and Physical Properties

The following tables summarize the key quantitative data for **sec-butyl crotonate**, providing a comprehensive overview of its physical and chemical characteristics.

### Table 1: General Properties

Property	Value	Reference
CAS Number	10371-45-6	[1][2]
Alternate CAS Number	44917-51-3	[3][4]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	142.20 g/mol	[1][2]
Appearance	Colorless liquid	TCI

**Table 2: Physical Properties**

Property	Value	Unit	Reference
Density	0.89	g/cm <sup>3</sup>	[2]
Boiling Point	166	°C	[2]
Flash Point	57.4	°C	[3]
Vapor Pressure	1.788	mmHg at 25°C	[3]
Refractive Index	1.4261	at 25°C	[5]
XLogP3	2.5	[3]	

**Table 3: Safety Information**

Hazard Statement	GHS Classification	Precautionary Statements	Reference
H226: Flammable liquid and vapor	Flammable liquids, Category 3	P210, P233, P240, P241, P242, P243, P280, P303+P361+P353, P370+P378, P403+P235, P501	[1][6]

# Experimental Protocol: Synthesis of **sec-Butyl Crotonate** via Fischer Esterification

This section details the methodology for the synthesis of **sec-butyl crotonate** from crotonic acid and sec-butyl alcohol, a classic example of Fischer esterification.<sup>[5]</sup>

## Materials:

- Crotonic acid (3 moles, 258 g)
- sec-Butyl alcohol (5 moles, 370 g)
- Concentrated sulfuric acid (6-7 mL)
- Benzene (300 mL)
- 10% Sodium carbonate solution
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate
- Boiling chips

## Equipment:

- 2-L round-bottomed flask
- Water separator (Dean-Stark apparatus)
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

#### Procedure:

- To a 2-L round-bottomed flask, add 258 g (3 moles) of crotonic acid, 370 g (5 moles) of sec-butyl alcohol in which 6–7 mL of concentrated sulfuric acid has been dissolved, and 300 mL of benzene.[5]
- Add a few boiling chips to the flask.
- Fit the flask with a water separator and a reflux condenser.
- Heat the mixture to reflux and continue for approximately 12 hours, or until water is no longer collected in the separator.[5] Around 65 mL of water should be collected.[5]
- Allow the reaction mixture to cool to room temperature.
- Dilute the cooled mixture with 200 mL of ether.
- Transfer the mixture to a separatory funnel and wash with a 10% sodium carbonate solution until the aqueous layer is neutral to litmus paper.
- Wash the organic layer with a saturated sodium chloride solution.
- Dry the organic layer over anhydrous magnesium sulfate.
- Distill off the solvent.
- Fractionally distill the remaining ester under reduced pressure. The product, **sec-butyl crotonate**, will distill at 74–75°C/30 mm Hg or 83–84°C/45 mm Hg.[5] The expected yield is between 360–390 g.[5]

## Synthesis Workflow

The following diagram illustrates the experimental workflow for the synthesis of **sec-butyl crotonate**.



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